

# Preventing reactor clogging in continuous flow synthesis of thiomorpholines

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## Compound of Interest

Compound Name: 5-oxothiomorpholine-3-carboxylic Acid

Cat. No.: B1307545

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## Technical Support Center: Continuous Flow Synthesis of Thiomorpholines

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing reactor clogging during the continuous flow synthesis of thiomorpholines.

## Troubleshooting Guide: Reactor Clogging

Reactor clogging is a common issue in continuous flow synthesis, often caused by the precipitation of materials out of the solution. This guide provides a systematic approach to diagnosing and resolving clogging issues.

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Precipitation -> Solution; PoorMixing -> Solution; HighConcentration -> Solution;

Solution -> Ultrasonication; Solution -> Solvent; Solution -> Base; Solution -> Mixer; Solution ->  
Concentration; Solution -> Temperature; }

Caption: Experimental workflow for the two-step continuous flow synthesis of thiomorpholine.

Materials:

- Cysteamine hydrochloride
- 9-fluorenone
- Methanol (MeOH)
- Vinyl chloride (gas)
- N,N-diisopropylethylamine (DIPEA)
- Continuous flow reactor setup including:

- Syringe pumps
- Gas mass flow controller (MFC)
- T-mixers
- Photochemical reactor with 365 nm LEDs
- Residence time coils
- Static mixer (e.g., PFA tubing filled with glass beads)
- Ultrasonic bath
- Back-pressure regulator

**Procedure:**

- Preparation of the Liquid Feed: Prepare a 4 M solution of cysteamine hydrochloride in methanol. Add 0.1–0.5 mol % of 9-fluorenone as the photocatalyst. Degas the solution by sparging with an inert gas.
- Step 1: Photochemical Thiol-Ene Reaction a. Pump the prepared liquid feed solution into the photochemical reactor. b. Simultaneously, introduce vinyl chloride gas into the reactor using a mass flow controller. c. The liquid and gas streams are combined using a T-mixer before entering the photoreactor. d. Irradiate the mixture at 365 nm with a residence time of approximately 20 minutes to form the intermediate, 2-(2-chloroethylthio)ethylamine hydrochloride.
- Step 2: Base-Mediated Cyclization a. The output stream from the first step is directed to a second T-mixer. b. A solution of DIPEA is introduced into the T-mixer via a separate pump. c. The combined stream immediately passes through a static mixer to ensure rapid and efficient mixing. d. The mixture then flows into a heated residence time coil (100°C) with a residence time of 5 minutes. This coil should be placed in an ultrasonic bath to prevent any potential clogging during extended runs. [1] e. The output from this coil contains the final product, thiomorpholine.

- Workup: The product stream can be collected and purified using standard laboratory techniques such as distillation.

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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
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